Application Note: Validating Target Engagement of Sniper(abl)-013 Using CRISPR-Cas9

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Compound of Interest

Compound Name:	*Sniper(abl)-013*
Cat. No.:	*B12428457*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Target validation is a critical step in drug discovery, confirming that a drug's therapeutic effect is mediated through its intended molecular target.[1] The Clustered Regularly Interspaced Short Palindromic Repeats (CRISPR)-Cas9 system has become a powerful tool for this purpose due to its efficiency and precision in gene editing.[2][3] This application note provides a detailed protocol for validating the target engagement of **Sniper(abl)-013**, a Specific and Non-genetic IAP-dependent Protein Eraser (SNIPER) designed to induce the degradation of the oncogenic BCR-ABL fusion protein.[4][5] **Sniper(abl)-013** conjugates an ABL inhibitor with a ligand for Inhibitor of Apoptosis Proteins (IAPs), inducing ubiquitylation and subsequent proteasomal degradation of BCR-ABL.[5][6] The described methodology utilizes CRISPR-Cas9 to generate a knockout of the ABL1 gene. By comparing the cellular response to **Sniper(abl)-013** in wild-type versus knockout cells, researchers can definitively confirm that the compound's activity is dependent on the presence of the ABL protein.

Principle of the Method

The fundamental principle of this target validation strategy is based on genetic ablation. If **Sniper(abl)-013** exerts its cytotoxic or anti-proliferative effects by degrading the BCR-ABL

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protein, then cells lacking the ABL1 gene (and therefore unable to produce the BCR-ABL fusion protein) should become resistant to the compound. This observed phenotypic resistance in the knockout cell line serves as strong evidence for on-target activity.

The experimental logic is illustrated below. In wild-type cells, **Sniper(abl)-013** engages BCR-ABL, leading to its degradation and subsequent cell death. In the CRISPR-generated ABL1 knockout cells, the target is absent, breaking the chain of events and resulting in cell survival.

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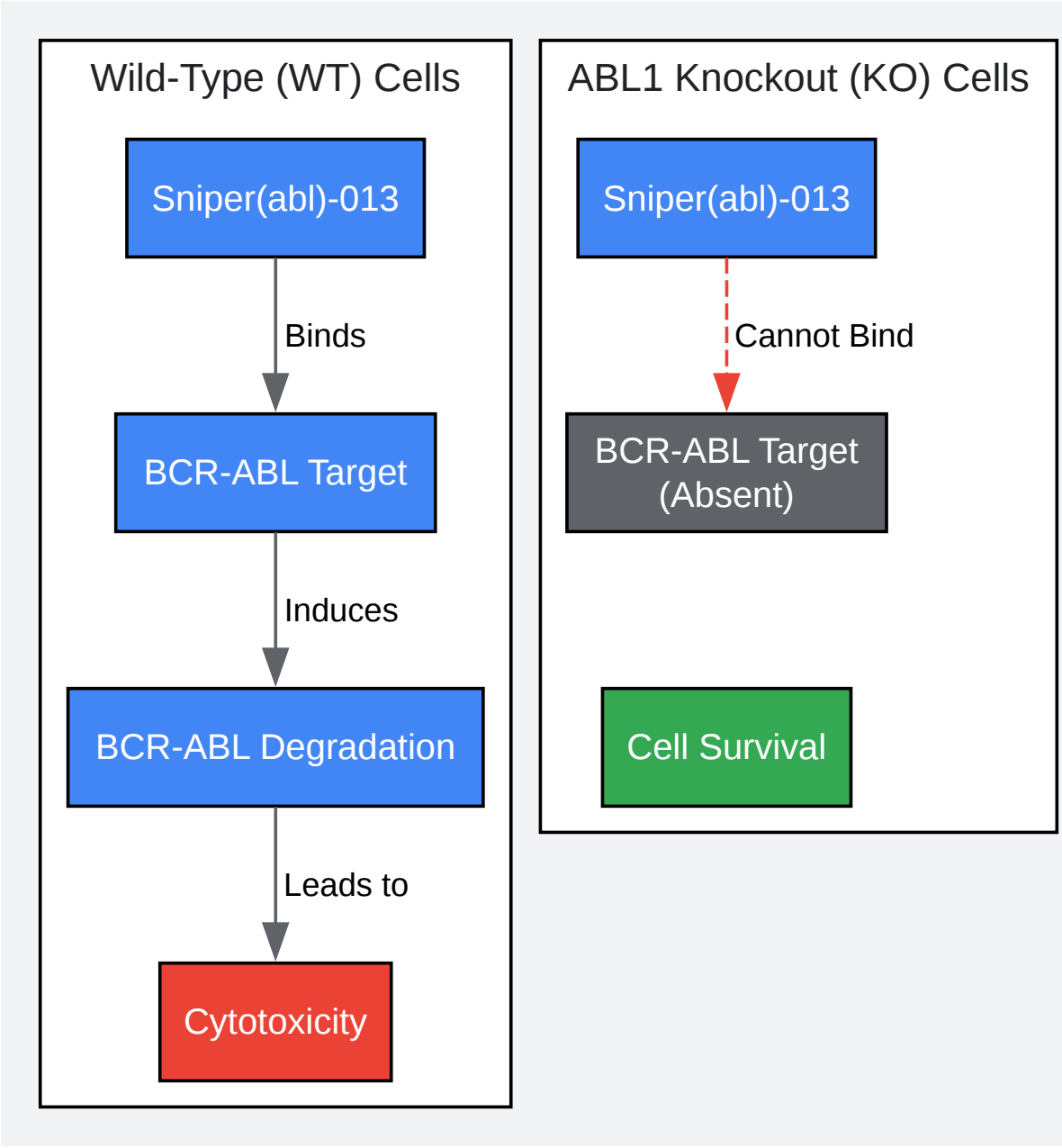

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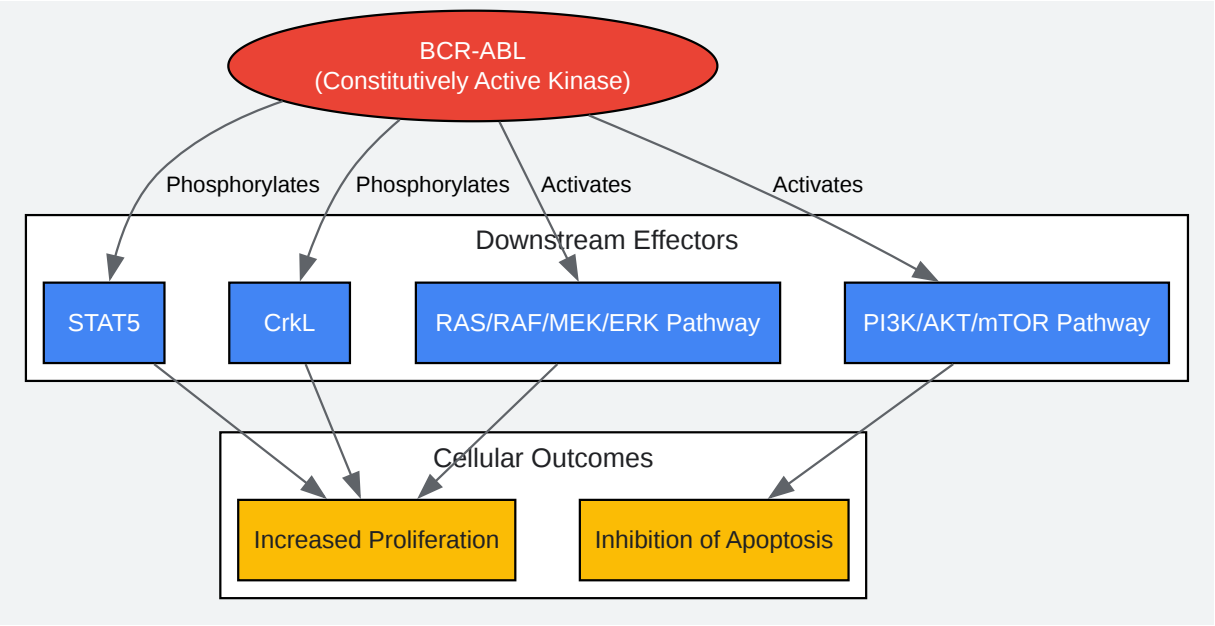



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References

- 1. biocompare.com [biocompare.com]
- 2. The impact of CRISPR-Cas9 on target identification and validation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. criver.com [criver.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. NUS Libraries: Library Proxy: Login [login.libproxy1.nus.edu.sg]
- 6. medchemexpress.com [medchemexpress.com]

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